

# Propylparaben sodium logP octanol-water partition coefficient

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## Compound Focus: Propylparaben Sodium

CAS No.: 35285-69-9

Cat. No.: S742810

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## Partition Coefficient & Key Properties

The table below summarizes the core physicochemical data available for **propylparaben sodium** from the search results.

Property	Value	Description / Significance
log P	2.17 [1]	Measure of lipophilicity; key for predicting drug absorption and distribution.
Molecular Formula	C <sub>10</sub> H <sub>11</sub> NaO <sub>3</sub> [1]	-
CAS Number	35285-69-9 [1]	-
Physical Form	White hygroscopic crystalline powder [2]	-
Solubility	Readily soluble in water; slightly soluble in ethanol (96%); insoluble in fat [2]	High water solubility is key for its function as a preservative in aqueous formulations.

## Methodologies for log P Determination

While explicit protocols for **propylparaben sodium** are unavailable, the search results describe established general methods for measuring log P.

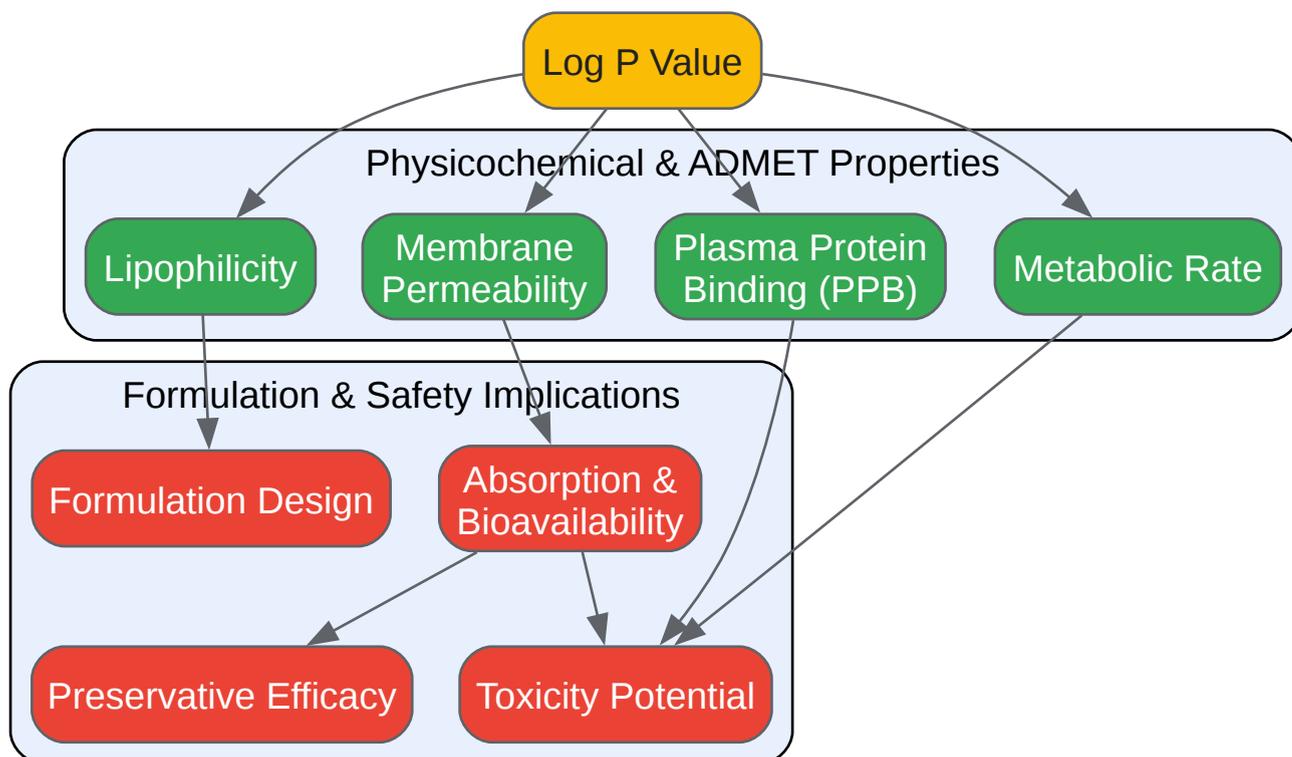
- **Potentiometric Titration:** This method determines log P directly by performing acid-base titrations in a biphasic water-octanol system. The shift in the apparent pKa (poKa) of the compound at different octanol-to-water volume ratios is used to calculate the partition coefficient of both neutral and ionic species [3]. This approach is implemented in instruments like the Sirius T3 [3].
- **Chromatographic Methods:** High Performance Liquid Chromatography (HPLC) can be used for log P estimation. An example method for analyzing **propylparaben sodium** uses a **Newcrom AH column** with an isocratic mobile phase of **MeCN/H<sub>2</sub>O (30/70%)** and **0.1% H<sub>2</sub>SO<sub>4</sub> buffer**, with detection at **270 nm** [1]. The retention time under such conditions can be correlated with log P.
- **Quantitative Structure-Property Relationship (QSPR):** Computational models can predict log P based on molecular structure, eliminating the need for experimental measurement for unsynthesized compounds. Key molecular descriptors identified for accurate prediction include **Molecular Volume (MV)**, **Hydrophilic-Lipophilic Balance (HLB)**, **Hydrogen Bond forming ability (HB)**, and **Polar Surface Area (PSA)** [4].

## Relationship of log P to Drug Development

The measured log P of 2.17 for **propylparaben sodium** has specific implications for its behavior in biological and formulation contexts.

- **Metabolism and Hydrolysis:** Parabens are esters that undergo rapid hydrolysis in biological systems. Studies show that in incubations with human liver and skin tissue models, propylparaben is metabolized to **4-hydroxybenzoic acid (4-HBA)** and the corresponding alcohol (propanol) [5]. The rate of this hydrolysis is influenced by the paraben's chain length and structure [5].
- **Plasma Protein Binding (PPB):** Most parabens exhibit high plasma protein binding (>90%), which affects the fraction of the compound that is biologically active. In contrast, the major metabolite, 4-HBA, has a much lower PPB of 38% [5].
- **Permeability and Absorption:** A log P of 2.17 suggests moderate lipophilicity. This property supports passive diffusion across biological membranes, which is relevant for its absorption through the skin when used in topical products and its potential systemic distribution [5].

The following diagram illustrates how log P influences the key properties of a compound like **propylparaben sodium** in a drug development context.



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